

Bromoiodomethane: A Technical Guide to Safe Laboratory Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bromoiodomethane

Cat. No.: B1195271

[Get Quote](#)

This technical support center provides essential safety information, handling protocols, and emergency procedures for the use of **bromoiodomethane** in a laboratory setting. The following question-and-answer format is designed to address specific issues that researchers, scientists, and drug development professionals may encounter during their experiments.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **bromoiodomethane**?

A1: **Bromoiodomethane** is a corrosive and irritating substance.^{[1][2]} The primary hazards include:

- Skin Irritation: Causes skin irritation upon contact.^{[1][3]}
- Serious Eye Damage: Can cause serious and potentially irreversible eye damage.^{[1][3]}
- Respiratory Irritation: May cause irritation to the respiratory tract if inhaled.^{[1][2][3]}

Q2: What are the immediate first aid procedures in case of exposure?

A2: In any case of exposure, it is crucial to seek immediate medical attention and show the Safety Data Sheet (SDS) to the attending physician.^[3]

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration, but avoid mouth-to-mouth resuscitation

if the chemical was ingested or inhaled.[3][4]

- Skin Contact: Immediately remove all contaminated clothing.[4][5] Wash the affected area with soap and plenty of water for at least 15 minutes.[3][4][6]
- Eye Contact: Rinse the eyes cautiously with plenty of water for at least 15 minutes.[3][4] If present, remove contact lenses and continue rinsing.[3]
- Ingestion: Do NOT induce vomiting.[4] Rinse the mouth with water and never give anything by mouth to an unconscious person.[3][4]

Q3: What are the proper storage conditions for **bromiodomethane**?

A3: **Bromiodomethane** should be stored in a tightly closed container in a dry, cool, and well-ventilated area.[3][4] It is sensitive to light and should be stored accordingly.[3] Some formulations are stabilized with copper.[5] It should be stored away from incompatible materials such as strong oxidizing agents and strong bases.[3]

Q4: What personal protective equipment (PPE) is required when handling **bromiodomethane**?

A4: Appropriate PPE must be worn at all times when handling **bromiodomethane**. This includes:

- Eye/Face Protection: Safety glasses with side-shields or goggles.
- Skin Protection: Chemical-resistant gloves and a lab coat or other protective clothing.[2][4]
- Respiratory Protection: If working outside of a fume hood or in an area with inadequate ventilation, a respirator with an appropriate filter (e.g., type ABEK) should be used.[3]

Troubleshooting Guide

Issue Encountered	Possible Cause	Recommended Action
Yellowing of the liquid	Exposure to light or air over time.	While older samples may appear yellow, this could indicate some degradation. ^[2] It is recommended to use fresh, colorless liquid for sensitive reactions.
Spill in the fume hood	Accidental dropping of container, improper handling.	Evacuate personnel from the immediate area. ^[4] Absorb the spill with an inert material (e.g., sand, vermiculite), place it in a sealed container for hazardous waste, and decontaminate the area. ^[3] Ensure adequate ventilation during cleanup. ^[4]
Skin or eye contact	Improper use of PPE or accidental splash.	Immediately follow the first aid procedures outlined above and seek prompt medical attention. ^{[3][4][7]}

Quantitative Data Summary

The following table summarizes key quantitative data for **bromoiodomethane**:

Property	Value	Source
Molecular Formula	CH ₂ BrI	^[1]
Molecular Weight	220.84 g/mol	^{[1][2]}
Appearance	Colorless liquid	^{[2][8]}
Density	2.93 g/mL at 25 °C	^[9]
Boiling Point	138-141 °C	^{[8][9]}
Refractive Index	n _{20/D} 1.6382	^[8]

Experimental Protocols

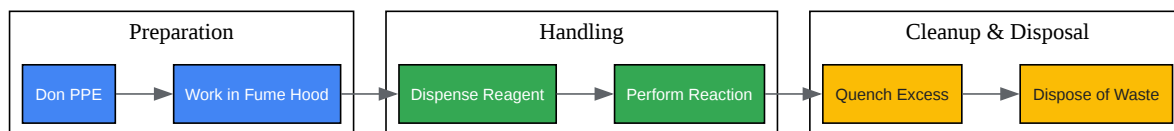
Protocol 1: Weighing and Dispensing **Bromoiodomethane**

- Preparation: Ensure all necessary PPE is worn. Perform the entire procedure in a certified chemical fume hood.
- Equipment: Use a clean, dry glass container (e.g., a round-bottom flask) for weighing. Have a secondary container for spill containment.
- Dispensing: Carefully open the **bromoiodomethane** container. Use a clean, dry glass pipette or syringe to transfer the desired amount to the pre-tared container on a balance inside the fume hood.
- Sealing: Immediately and securely close the **bromoiodomethane** container after dispensing.
- Cleanup: Clean any spills immediately with an appropriate absorbent material. Dispose of all contaminated materials (pipettes, gloves, etc.) as hazardous waste.

Protocol 2: Quenching Unused **Bromoiodomethane**

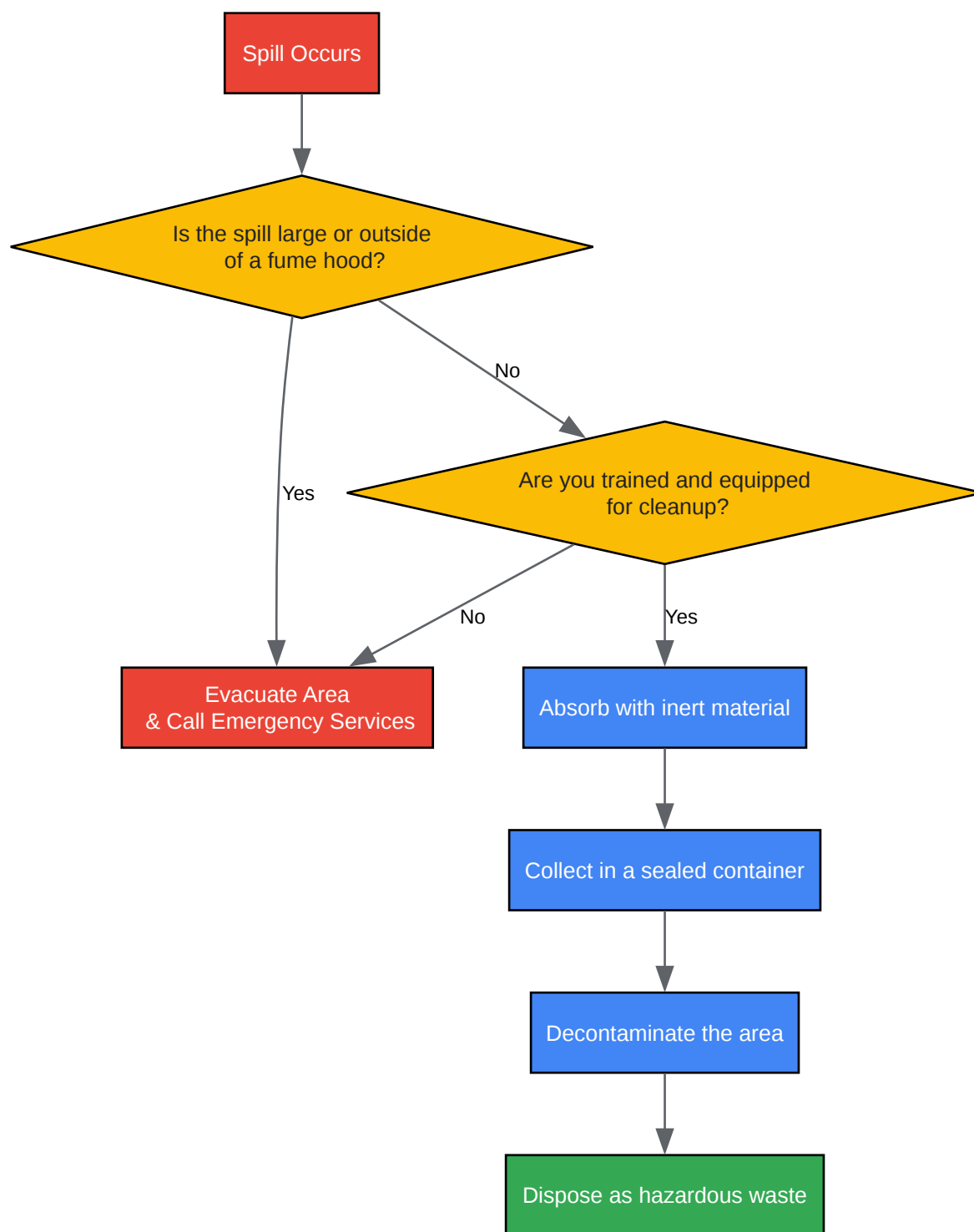
- Preparation: Work in a chemical fume hood and wear appropriate PPE. Prepare a quenching solution, such as a basic solution (e.g., sodium bicarbonate) or a reducing agent solution (e.g., sodium thiosulfate), in a separate container.
- Addition: Slowly and carefully add the unused **bromoiodomethane** to the quenching solution with stirring. Be aware of any potential for heat generation or gas evolution.
- Neutralization/Decomposition: Allow the mixture to stir until the **bromoiodomethane** is fully reacted. The reaction can be monitored by appropriate analytical techniques if necessary.
- Disposal: The resulting mixture should be disposed of as hazardous waste in accordance with local, state, and federal regulations.[5]

Visual Workflows



[Click to download full resolution via product page](#)

Caption: A general workflow for the safe handling of **bromiodomethane**.



[Click to download full resolution via product page](#)

Caption: A decision tree for responding to a **bromoiodomethane** spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Bromiodomethane | CH₂BrI | CID 68407 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Bromiodomethane | CAS#: 557-68-6 | Iofina [iofina.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. en.hesperian.org [en.hesperian.org]
- 7. Lab Accident/First Aid Information | Environmental Health and Safety [ehs.uconn.edu]
- 8. Bromiodomethane - Wikipedia [en.wikipedia.org]
- 9. 557-68-6 CAS MSDS (Bromiodomethane) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- To cite this document: BenchChem. [Bromiodomethane: A Technical Guide to Safe Laboratory Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1195271#handling-and-safety-precautions-for-bromiodomethane-in-the-lab]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com